

Proper Disposal Procedures: (4-Chlorophenyl)methyl 3-oxobutanoate

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Compound of Interest

Compound Name: (4-Chlorophenyl)methyl 3-oxobutanoate

CAS No.: 53779-68-3

Cat. No.: B14632528

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Executive Summary & Chemical Identity

Target Audience: Researchers, Chemical Safety Officers (CSO), and Lab Managers.[1]

Objective: Safe, compliant, and efficient disposal of **(4-Chlorophenyl)methyl 3-oxobutanoate**, ensuring adherence to RCRA (USA) and local environmental regulations.

(4-Chlorophenyl)methyl 3-oxobutanoate is a specialized organic intermediate, often used in the synthesis of dihydropyrimidines and pharmaceutical scaffolds. Due to the presence of a chlorine atom on the aromatic ring, this compound must be classified and disposed of as Halogenated Organic Waste.[1] Misclassification as general organic waste can lead to regulatory fines and damage to incinerator infrastructure due to the generation of acidic gases (HCl) during combustion.

Chemical Profile

Property	Detail
Chemical Name	(4-Chlorophenyl)methyl 3-oxobutanoate
Synonym	4-Chlorobenzyl acetoacetate
Structure	<chem>CC(=O)CC(=O)OCC1=CC=C(Cl)C=C1</chem>
Molecular Formula	C ₁₁ H ₁₁ ClO ₃
Molecular Weight	226.66 g/mol
Hazard Class	Halogenated Organic (Irritant, Combustible)
Waste Stream	Halogenated Solvents/Organics

Hazard Assessment & Safety Protocols

Before handling waste, you must understand the specific risks associated with this molecule.

Structural Hazard Analysis

- **Halogenated Moiety (Ar-Cl):** The chlorine atom necessitates high-temperature incineration with flue gas scrubbing to neutralize hydrogen chloride (HCl) emissions. Never mix with non-halogenated waste streams (e.g., pure acetone or ethanol) if your facility segregates them, as this increases disposal costs significantly.^[1]
- **Acetoacetate Group:** This beta-keto ester moiety is combustible and can undergo hydrolysis or decarboxylation under extreme pH conditions. It is stable at room temperature but should be kept away from strong oxidizers and strong bases.
- **Benzylic Ester:** Potential skin and eye irritant.^{[1][2][3][4][5]} While not a potent lachrymator like benzyl chloride, it should be handled as a contact hazard.

Personal Protective Equipment (PPE)

- **Gloves:** Nitrile (0.11 mm minimum thickness) provides adequate splash protection.^[1] For prolonged immersion or spill cleanup, use Silver Shield/4H laminate gloves.
- **Eye Protection:** Chemical splash goggles.^[1]

- Respiratory: If handling large open volumes outside a fume hood, use a half-mask respirator with organic vapor (OV) cartridges.

Step-by-Step Disposal Procedure

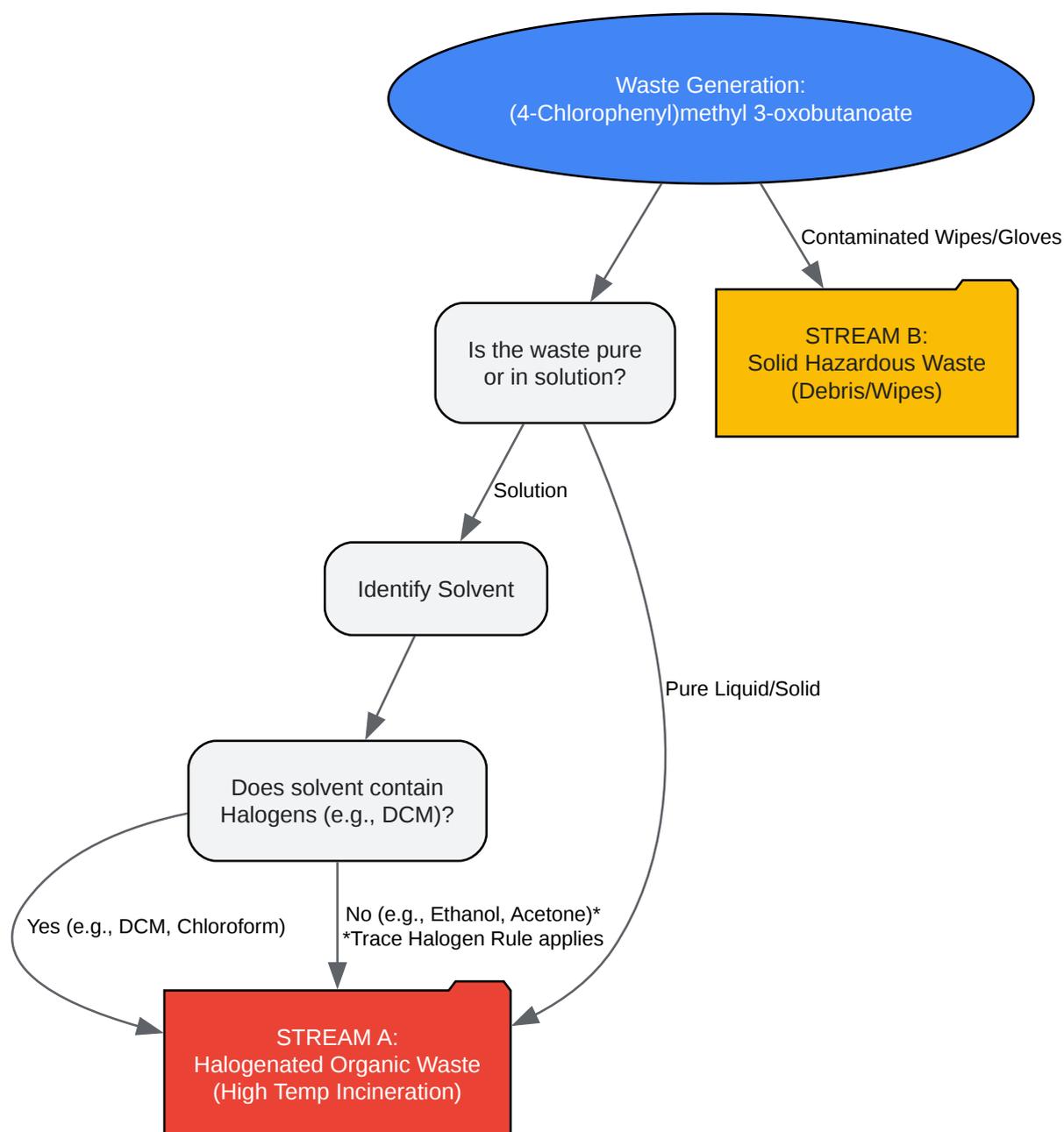
Phase 1: Segregation & Collection

Core Directive: Do not mix with aqueous waste, strong acids, or oxidizers.[1]

- Select Container: Use a chemically compatible container.
 - Preferred: Amber glass bottle with a PTFE-lined cap (prevents UV degradation and leaching).
 - Acceptable: High-Density Polyethylene (HDPE) carboy.
- Waste Stream Designation:
 - This compound belongs in the Halogenated Organic Waste stream.[1]
 - Note: Even if dissolved in a non-halogenated solvent (e.g., Ethanol), the presence of the chlorinated solute classifies the entire mixture as halogenated.
- Labeling:
 - Apply a hazardous waste label immediately upon the first addition of waste.
 - Must Include: Full chemical name "**(4-Chlorophenyl)methyl 3-oxobutanoate**". Do not use abbreviations or formulas alone.
 - Hazard Checkboxes: Mark "Toxic" and "Irritant".[1]

Phase 2: Waste Decision Logic (Visualized)

The following diagram illustrates the decision-making process for segregating this specific chemical.



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Figure 1: Decision tree for categorizing **(4-Chlorophenyl)methyl 3-oxobutanoate** waste streams. Note that the presence of the chlorine atom dictates the "Halogenated" classification regardless of the solvent used.[1]

Phase 3: Storage & Pickup

- Secondary Containment: Store the waste container in a secondary tray (polypropylene) to capture spills.
- Compatibility: Keep separate from:
 - Concentrated Nitric Acid (risk of violent oxidation).
 - Strong Bases (e.g., NaOH) which can cause hydrolysis and heat generation.
- Scheduling: Request pickup from your EHS (Environmental Health & Safety) department or licensed waste contractor (e.g., Veolia, Clean Harbors) once the container is 90% full or within 90 days of the start date (RCRA limit).

Spill Response Protocol

In the event of a spill in the laboratory:

- Evacuate & Ventilate: Remove personnel from the immediate area. Open fume hoods to maximum draw.
- PPE Up: Wear nitrile gloves, lab coat, and safety goggles.
- Contain: Use a non-combustible absorbent (vermiculite, sand, or commercial spill pads).^[1]^[3]^[4] Do not use paper towels for large volumes if the substance is hot or mixed with oxidizers.
- Collect: Scoop absorbed material into a wide-mouth jar or heavy-duty bag.
- Label: Tag as "Hazardous Waste - Solid Debris (Contaminated with Halogenated Organics)".
- Clean: Wash the surface with soap and water; collect the rinsate as liquid halogenated waste.

Regulatory & Compliance Context

- RCRA (USA): This chemical is not a "P" or "U" listed waste by default, but it exhibits the characteristic of Toxicity and potentially Ignitability.^[1] It falls under the "Halogenated Solvents" umbrella for incineration protocols.

- EPA Waste Code: If not specifically listed, use the generic code for ignitable waste (D001) if the flashpoint is $<60^{\circ}\text{C}$, or categorize under state-specific codes for halogenated organics (e.g., F002 equivalent protocols).[1]
- Destruction Method: The only acceptable ultimate disposal method is Rotary Kiln Incineration at $>1000^{\circ}\text{C}$ with secondary combustion and acid gas scrubbing.[1]

References

- PubChem.Compound Summary: **(4-Chlorophenyl)methyl 3-oxobutanoate**. National Library of Medicine. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual. Available at: [\[Link\]](#)
- National Research Council (US) Committee on Prudent Practices in the Laboratory.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US). Available at: [\[Link\]](#)

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